

# Application of 1,3-Dichloro-2-butene in pesticide formulation

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## Compound of Interest

Compound Name: 1,3-Dichloro-2-butene

Cat. No.: B238901

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## Application of 1,3-Dichloropropene in Pesticide Formulation

Note on Terminology: While the query specified **1,3-Dichloro-2-butene**, publicly available scientific literature and regulatory documents extensively detail the use of a closely related compound, 1,3-Dichloropropene (1,3-D), as a major pesticide. Information regarding the specific use of **1,3-Dichloro-2-butene** in modern pesticide formulations is scarce, with only historical mentions of its inclusion in a pesticide named "DDB".<sup>[1][2]</sup> In contrast, 1,3-Dichloropropene is a widely used and well-documented soil fumigant and nematicide.<sup>[3][4][5][6]</sup> Therefore, this document will focus on the application of 1,3-Dichloropropene to provide comprehensive and relevant information for researchers and professionals in the field.

## Application Notes

1,3-Dichloropropene is a pre-plant soil fumigant primarily used to control nematodes and other soil-borne pests in agriculture.<sup>[3][4][5]</sup> It is a colorless to straw-colored liquid with a sweet, chloroform-like odor.<sup>[3][6][7]</sup> Commercial formulations often contain a mixture of the cis- and trans-isomers of 1,3-Dichloropropene.<sup>[8]</sup>

### Primary Uses:

- **Nematicide:** It is highly effective against a wide range of plant-parasitic nematodes, which can cause significant damage to crop roots.<sup>[4][5][9]</sup>

- Soil Fumigant: Beyond nematodes, it also exhibits activity against other soil pests such as insects, weeds, and some plant diseases.[5][10]

Mechanism of Action: The precise mechanism of action is not fully elucidated but is considered to be non-specific.[6] It is believed that the compound or its breakdown products are toxic to the target organisms. The mutagenic potential of 1,3-Dichloropropene has been observed in various laboratory tests, which may be linked to impurities or metabolites.[10]

Environmental Fate: 1,3-Dichloropropene is volatile and is typically injected into the soil to minimize atmospheric release.[3][11] In the soil, it can exist as a vapor or be dissolved in soil water.[12] Its degradation in soil is a combination of biological and chemical processes, with a half-life that can range from days to weeks depending on soil conditions.[13][14] Volatilization from soil and water surfaces is a significant fate process.[15]

Regulatory Context: The use of 1,3-Dichloropropene is regulated due to its potential health and environmental impacts.[3][16] In the United States, its application is restricted to certified handlers.[3] Regulations often include buffer zones around application sites and limitations on the total amount that can be applied within a specific area over a certain period (e.g., township caps in California).[16][17][18] It is banned for use in the European Union and 33 other countries.[6]

## Quantitative Data Summary

Table 1: Physical and Chemical Properties of 1,3-Dichloropropene

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub>	[6]
Molar Mass	110.97 g/mol	[6]
Appearance	Colorless to straw-colored liquid	[3][6]
Odor	Sweet, chloroform-like	[3][7]
Water Solubility	Feebly soluble	[6]
Vapor Pressure	40 mm Hg (Moderately volatile)	[8]
Henry's Law Constant	1 x 10 <sup>-3</sup> atm·m <sup>3</sup> /mol	[8]

Table 2: Application and Regulatory Limits for 1,3-Dichloropropene in California

Parameter	Value	Source
Maximum Application Rate (Broadcast Equivalent)	332 lbs. of active ingredient per acre	[16][17][18]
Maximum Application Size	80 acres (with limitations)	[16]
Minimum Setback from Occupied Structures	100 feet	[16][17][18]
Notice of Intent Submission to Commissioner	At least 48 hours prior to fumigation	[16]
Tarp Perforation Timing (for buffer zone reduction)	Minimum of 9 days (216 hours) after application	[17]
Tarp Removal Timing	Minimum of 1 day (24 hours) after perforation	[17]

## Experimental Protocols

### Protocol 1: Soil Fumigation with 1,3-Dichloropropene for Nematode Control

Objective: To reduce the population of plant-parasitic nematodes in agricultural soil prior to planting a crop.

Materials:

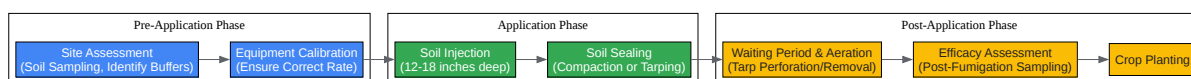
- 1,3-Dichloropropene formulation (e.g., Telone™ II)
- Soil injection equipment (e.g., chisel plow with fumigant delivery system)
- Personal Protective Equipment (PPE) as specified by the product label
- Tarpaulin (if required for the specific application method)
- Soil moisture and temperature monitoring equipment

Methodology:

- Pre-Application Site Assessment:
  - Conduct soil sampling to determine the nematode species and population density.
  - Assess soil type, moisture content, and temperature. The soil should be in good tilth, free of clods, and with adequate moisture for effective fumigation.
  - Identify any nearby occupied structures, wells, or other sensitive areas to establish appropriate buffer zones and setbacks as per local regulations.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Equipment Calibration:
  - Calibrate the injection equipment to ensure the correct application rate of 1,3-Dichloropropene per acre, not exceeding the maximum allowable rate.[\[17\]](#)[\[18\]](#)
- Application Procedure:
  - Inject the 1,3-Dichloropropene into the soil at a depth of 12 to 18 inches.[\[3\]](#)[\[11\]](#)
  - The application can be a broadcast treatment across the entire field or a row treatment for bedded crops.[\[4\]](#)

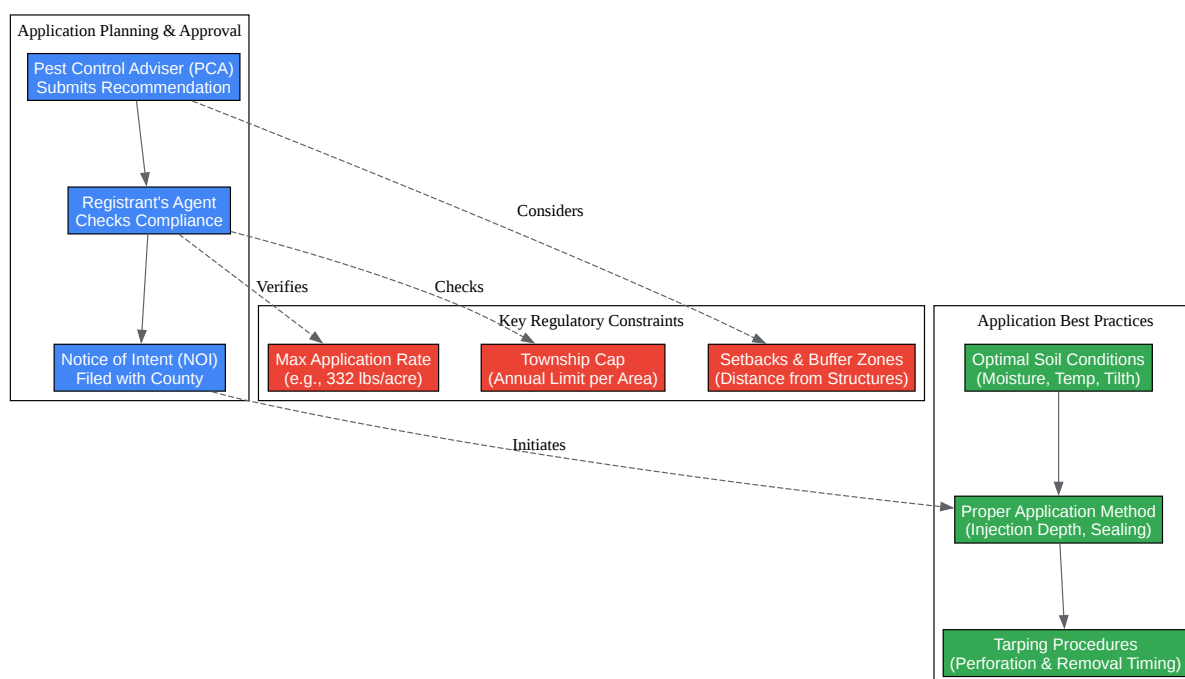
- Immediately after injection, seal the soil surface to minimize volatilization of the fumigant. This can be achieved through soil compaction (e.g., with a roller or bed press) or by covering the treated area with a tarpaulin.[11]
- Post-Application Monitoring and Aeration:
  - Adhere to the required waiting period before planting, as specified on the product label.
  - If a tarpaulin is used, follow the specific guidelines for perforation and removal to allow for gradual aeration of the soil.[17] For tarps that qualify for buffer zone reduction, perforation should not occur until at least 9 days after application, and removal should be at least 24 hours after perforation.[17]
  - Conduct post-fumigation air monitoring if required by local regulations.
- Efficacy Assessment:
  - After the aeration period, collect soil samples to assess the reduction in nematode populations.
  - Monitor the subsequent crop for signs of nematode damage and compare yields to untreated control plots.

## Visualizations



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Caption: Experimental workflow for soil fumigation with 1,3-Dichloropropene.



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Caption: Logical relationships in the regulatory and application framework for 1,3-Dichloropropene.

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